

hexahydroindan solvent properties compared traditional solvents

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Compound Focus: Hexahydroindan

CAS No.: 496-10-6

Cat. No.: S590035

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Chemical Profile of Hexahydroindan

The table below summarizes the available identifying information for **hexahydroindan**, though key solvent property data is missing [1].

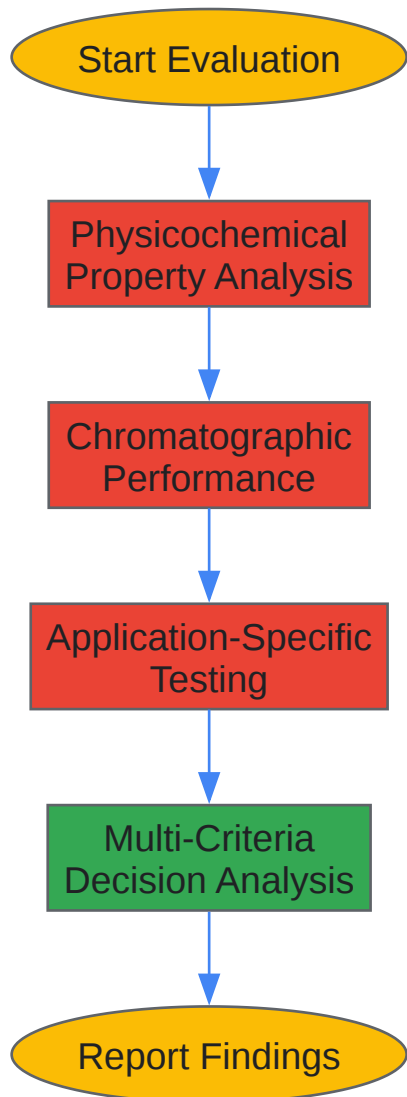
Property	Value / Description
Common Name	Hexahydroindan [1]
Chemical Formula	C ₉ H ₁₆ [1]
Average Molecular Weight	124.227 g/mol [1]
IUPAC Name	octahydro-1H-indene [1]
SMILES	C1CC2CCCCC2C1 [1]
Class	Polycyclic hydrocarbon [1]
logP (Predicted)	4.43 (ALOGPS); 3.22 (ChemAxon) [1]
Polar Surface Area	0 Å ² [1]

Property	Value / Description
Boiling Point	Not Available
Melting Point	Not Available
Water Solubility	Not Available
Dielectric Constant	Not Available
Dipole Moment	Not Available
Toxicity Data	Not Available

Methodology for Solvent Comparison

To objectively compare solvent performance, you can adapt the following experimental protocols. The workflow for this comparative analysis can be visualized as follows:

Solvent Comparison Workflow



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Physicochemical Property Analysis

- **Key Properties to Measure:** Boiling point, melting point, vapor pressure, density, viscosity, refractive index, dielectric constant, dipole moment, and Hansen solubility parameters.
- **Experimental Protocol:** Use standard ASTM methods. For example, determine boiling point using ASTM D1120, viscosity using a calibrated viscometer (ASTM D445), and density using a digital densitometer.

Chromatographic Performance

- **Objective:** Assess performance as a mobile phase component in Reversed-Phase Liquid Chromatography (RP-LC) [2].
- **Experimental Setup:**
 - **Stationary Phases:** Use at least three different columns (e.g., C18, diphenyl, perfluorinated phenyl) [2].
 - **Test Mixtures:** Prepare mixtures of non-polar and polar analytes.
 - **Comparison Solvents:** Test **hexahydroindan** against conventional solvents (Acetonitrile, Methanol) and established green solvents (Ethanol, Dimethyl Carbonate) [2].
- **Key Metrics:** Measure retention factor, selectivity, plate number (efficiency), resolution, and peak asymmetry (tailing factor).

Application-Specific Testing

- **Extraction Efficiency:** Test the extraction yield of a target natural product or pharmaceutical intermediate from a solid matrix. Compare against control solvents.
- **Reaction Solvent Performance:** Use as a medium for a standard test reaction (e.g., esterification). Monitor reaction yield, rate, and byproduct formation.

Data Integration and Multi-Criteria Decision Analysis (MCDA)

- **Method:** Use an algorithm like TOPSIS (Technique for Order Preference by Similarity to Ideal Solution) to integrate multiple performance criteria [2].
- **Criteria to Include:** Combine performance data (e.g., resolution, run time) with environmental, health, and safety metrics [2].

Framework for a Comparative Data Table

Once you conduct experiments, you can structure your findings in a table like the one below. *This is a template with example column headers.*

Property / Metric	Hexahydroindan	Acetonitrile	Methanol	Ethanol	Dimethyl Carbonate
Dielectric Constant	[Your Data]	37.5	32.7	24.6	3.1
Viscosity (cP @ 25°C)	[Your Data]	0.34	0.55	1.08	0.63
RP-LC Resolution (Analyte X)	[Your Data]	[Reference Data]	[Reference Data]	[Reference Data]	[Reference Data]
RP-LC Tailing Factor	[Your Data]	[Reference Data]	[Reference Data]	[Reference Data]	[Reference Data]
TOPSIS Score	[Your Data]	[Reference Data]	[Reference Data]	[Reference Data]	[Reference Data]

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References

1. Showing metabocard for Hexahydroindan (HMDB0253139) [hmdb.ca]
2. Performance evaluation of green and conventional ... [pubs.rsc.org]

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